

# BMS-066: Chemical & Physical Properties

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Bms-066

CAS No.: 914946-88-6

Cat. No.: S521582

Get Quote

The table below summarizes the core identity and properties of **BMS-066** as provided by the manufacturer's Certificate of Analysis (CoA) [1].

Property	Specification
Product Name	BMS-066
Catalog Number	M49740
CAS Number	914946-88-6
Molecular Formula	C <sub>19</sub> H <sub>21</sub> N <sub>7</sub> O <sub>2</sub>
Molecular Weight	379.42 g/mol
QC Standard	≥98.0%
Structure Confirmation	Consistent by H-NMR

## Storage & Handling Guidelines

Proper storage is critical for maintaining the stability and activity of **BMS-066**. The recommended conditions are as follows [1].

Form	Temperature	Recommended Shelf Life
Powder	-20°C	3 years
Powder	4°C	2 years
Solution	-80°C	6 months
Solution	-20°C	1 month

### Best Practices for Solution Handling [1]:

- **Aliquoting:** Prepare working stock solutions and store them in tightly sealed vials to minimize repeated exposure to temperature fluctuations and oxygen.
- **Freeze-Thaw:** Avoid repeated freeze-and-thaw cycles. Once an aliquot is thawed, it is best used promptly.
- **Documentation:** Clearly label all vials with the date of solution preparation, concentration, and solvent used.

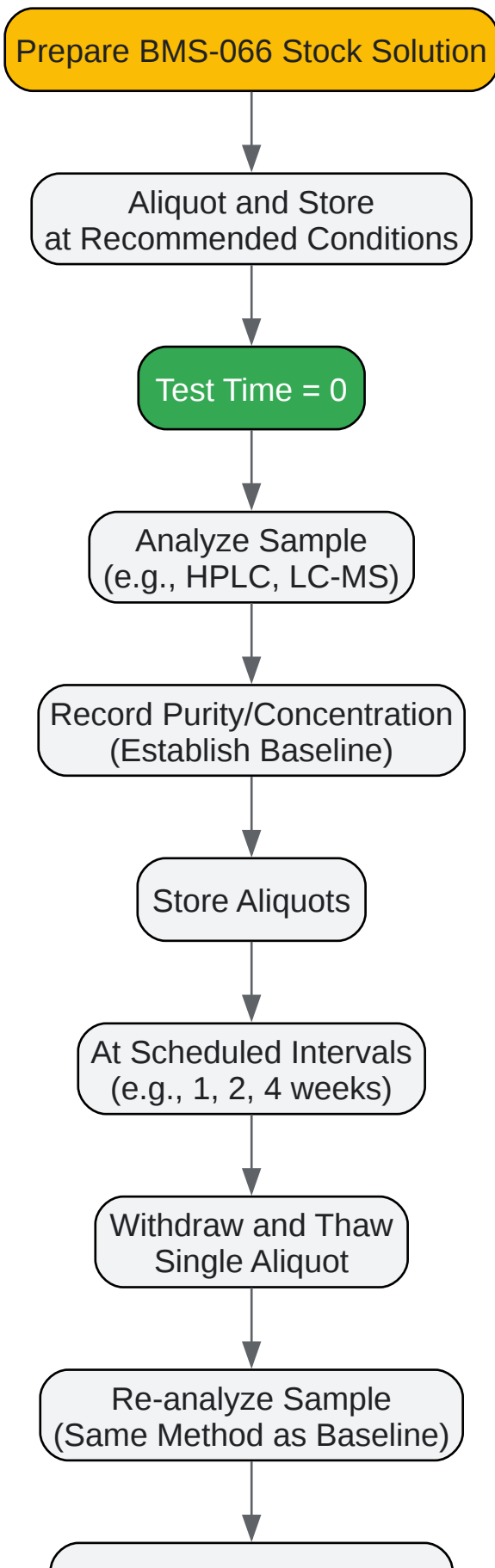
## Troubleshooting & FAQs

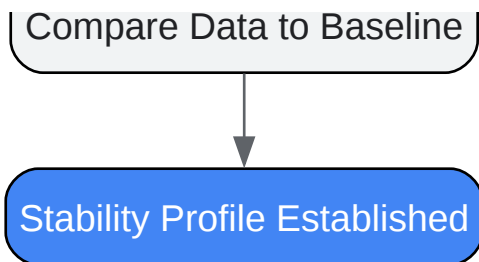
**Q1: The biological activity of my BMS-066 solution seems diminished after a few weeks. What could be the cause?**

- **Primary Cause:** The most likely cause is the degradation of the compound due to storage beyond the recommended stability period or improper handling. The manufacturer explicitly states that stability in solution has rarely been reported, with a general guideline of a **1-month maximum shelf life at -20°C [1]**.
- **Solution:**
  - Confirm that the solution has not been stored for longer than one month at -20°C or six months at -80°C.
  - Check your records for repeated freeze-thaw cycles. Use a fresh aliquot for critical experiments.
  - If possible, validate the concentration of your stock solution using a method like UV-Vis spectroscopy and compare it to the expected value.

**Q2: How can I experimentally verify the stability of my BMS-066 stock solutions?** Since detailed stability data is not publicly available, establishing an in-house quality control protocol is essential. The

workflow below outlines the key steps for this process.





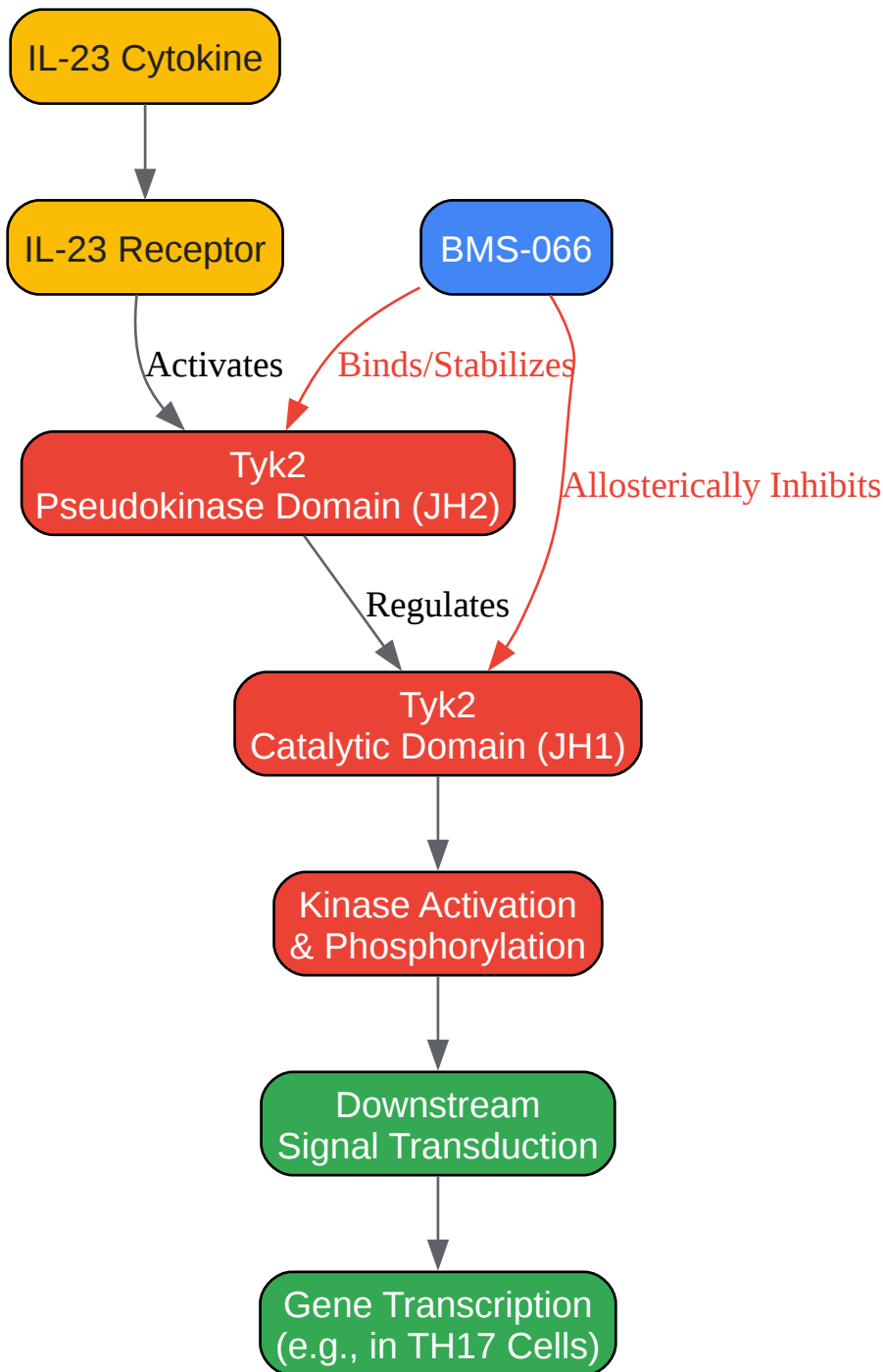
[Click to download full resolution via product page](#)

### Experimental Protocol for Stability Testing:

- **Objective:** To determine the degradation rate of **BMS-066** in a specific solvent under your laboratory's storage conditions.
- **Materials:** **BMS-066** powder, solvent (e.g., DMSO), analytical instrument (e.g., HPLC with UV detection, LC-MS).
- **Method:**
  - Prepare a fresh, concentrated stock solution of **BMS-066**.
  - Immediately after preparation, dilute an aliquot to a suitable concentration and perform an analytical run to establish the **Time Zero** chromatogram and peak area. This is your baseline.
  - Divide the stock solution into multiple, single-use aliquots in sealed vials.
  - Store the aliquots at the intended storage temperature (e.g., -20°C and/or -80°C).
  - At predetermined time points (e.g., 1 week, 2 weeks, 1 month), remove one aliquot, thaw it, and analyze it using the exact same method.
  - Compare the chromatograms and peak areas (or mass spectra) to the baseline. A decrease in the main peak area or the appearance of new peaks indicates degradation.

## Application in Signaling Pathways

**BMS-066** is a characterized pseudokinase inhibitor that targets IKK $\beta$  and Tyk2 with high potency (IC50 values of 9 nM and 72 nM, respectively) [1]. Its primary mechanism of action involves binding to and stabilizing the pseudokinase domain (JH2) of Tyk2, which allosterically prevents the receptor-mediated activation of its adjacent catalytic domain (JH1) [2]. This pathway and the drug's site of action are visualized below.



[Click to download full resolution via product page](#)

## Key Recommendations for Researchers

- **Treat provided stability guidelines as a starting point:** The manufacturer's advice is general [1]. For reproducible results, establish your own stability data for your specific solvent and storage

conditions.

- **Prioritize compound integrity:** The biological findings on Tyk2 inhibition are scientifically robust [2], but experimental success hinges on using a high-integrity compound. Proper storage and handling are non-negotiable.
- **Validate for your application:** If your experimental results are inconsistent, the stability of your **BMS-066** stock solution should be a primary factor to investigate.

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. COA of BMS - 066 | Certificate of Analysis | AbMole BioScience [abmole.com]
2. Tyrosine Kinase 2-mediated Signal Transduction in T ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [BMS-066: Chemical & Physical Properties]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b521582#bms-066-stability-in-solvent-storage>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)